

safety and handling precautions for 8-Bromo-6-methylquinazolin-4(3H)-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 8-Bromo-6-methylquinazolin-4(3H)-one

Cat. No.: B1417694

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An In-depth Technical Guide to the Safe Handling of **8-Bromo-6-methylquinazolin-4(3H)-one**

Introduction

8-Bromo-6-methylquinazolin-4(3H)-one is a heterocyclic organic compound belonging to the quinazolinone class. Molecules built upon the quinazolin-4(3H)-one core are of significant interest in medicinal chemistry and drug development, serving as valuable scaffolds for the synthesis of novel therapeutic agents.^[1] Given its role as a research chemical and building block, professionals in laboratory and pharmaceutical settings must possess a thorough understanding of its safety profile and handling requirements to ensure personnel safety and experimental integrity.

This guide provides a comprehensive framework for the safe handling, storage, and disposal of **8-Bromo-6-methylquinazolin-4(3H)-one**. As specific toxicological data for this exact compound is limited, this document synthesizes information from available safety data sheets (SDS) for the compound, structurally related analogues, and established best practices for handling halogenated organic compounds.^{[2][3][4]} The protocols herein are designed to empower researchers and scientists to manage the associated risks by applying the principles of hazard assessment, engineering controls, personal protection, and emergency preparedness.

Hazard Assessment & Toxicological Profile

A foundational element of safe laboratory practice is a comprehensive understanding of a chemical's intrinsic properties and potential hazards.

Physicochemical Properties

A summary of the key physical and chemical properties of **8-Bromo-6-methylquinazolin-4(3H)-one** is presented below. This information is critical for predicting its behavior under various experimental conditions.

Property	Value	Source
CAS Number	215115-09-6	[2][5]
Molecular Formula	C ₉ H ₇ BrN ₂ O	[2][5]
Molecular Weight	~239.07 g/mol	[2][5]
Physical Form	Solid	[5]
Purity	Typically ≥98%	[5]

GHS Classification and Hazard Statements

Comprehensive toxicological data for **8-Bromo-6-methylquinazolin-4(3H)-one** is not readily available in public databases.[\[2\]\[3\]](#) Therefore, a precautionary approach is mandated. The hazard classification presented here is based on the profiles of structurally similar brominated heterocyclic compounds and quinazolinone derivatives.[\[4\]\[6\]](#) The primary anticipated hazards include acute oral toxicity, skin irritation, and serious eye irritation.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Eye Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

This classification is based on surrogate data and represents a conservative assessment. All handling procedures should reflect these potential hazards.

Principle Routes of Exposure

- Inhalation: Inhalation of fine dust or aerosols is a primary concern, particularly during weighing and transfer operations. This can lead to respiratory tract irritation.[\[7\]](#)
- Skin Contact: Direct contact with the solid or solutions can cause skin irritation.
- Eye Contact: The compound is expected to be a serious eye irritant. Accidental contact can result in significant damage if not addressed immediately.[\[4\]](#)
- Ingestion: Accidental ingestion is harmful.

Engineering Controls & Ventilation

The first and most effective line of defense in preventing chemical exposure is the implementation of robust engineering controls.

Primary Engineering Control: Chemical Fume Hood All procedures involving the handling of solid **8-Bromo-6-methylquinazolin-4(3H)-one** or its solutions must be performed within a certified chemical fume hood.

Causality Explanation: A fume hood provides critical protection by exhausting airborne contaminants away from the operator's breathing zone. For a fine solid like this compound, the potential for generating inhalable dust during manipulation (e.g., scraping from a container, weighing) is high. The controlled airflow of a fume hood contains this dust, effectively mitigating the risk of respiratory exposure.[\[7\]](#)

Personal Protective Equipment (PPE) Protocol

PPE is the final barrier between the researcher and the chemical. The selection of appropriate PPE must be based on a thorough risk assessment of the specific task being performed.[\[8\]](#)

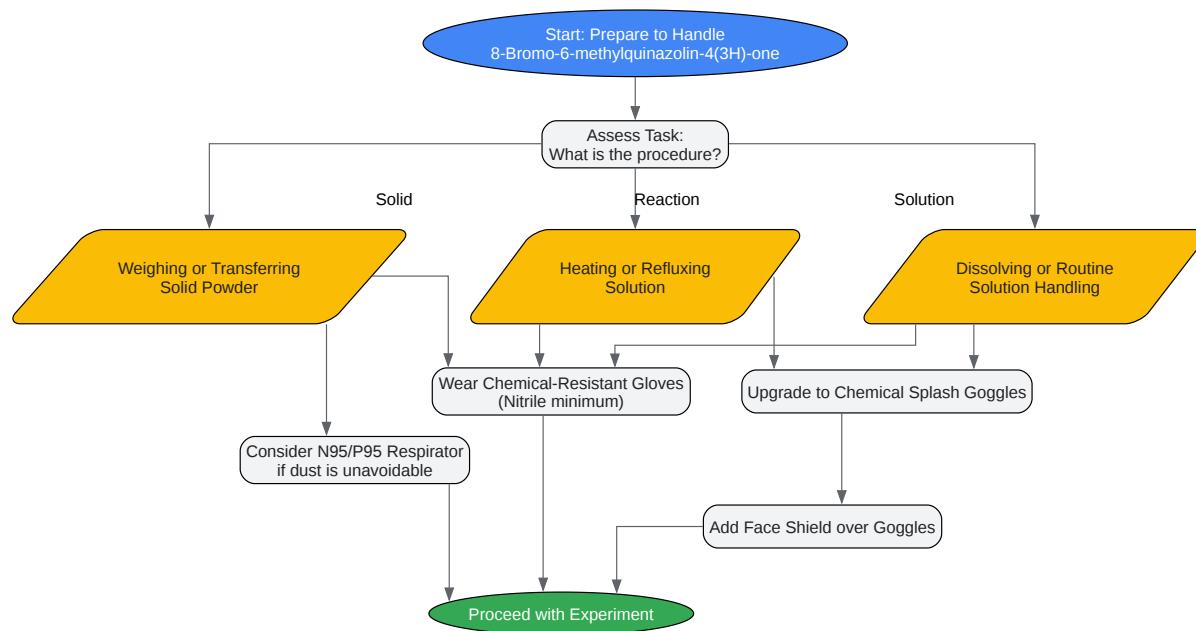
Minimum PPE Requirements

For any work in the laboratory where this chemical is present, the following are mandatory:[\[7\]](#)
[\[9\]](#)

- Eye Protection: ANSI Z87-certified safety glasses with side shields.
- Body Protection: A long-sleeved laboratory coat.
- Foot Protection: Closed-toe shoes.

Task-Specific PPE

The following diagram outlines the workflow for selecting additional, task-specific PPE.

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Caption: PPE selection workflow based on the experimental task.

Standard Operating Procedures (SOPs) for Handling

Adherence to validated protocols is essential for mitigating risk.

Weighing and Dispensing Solid Compound

- Preparation: Don all required PPE (lab coat, safety glasses, nitrile gloves). Ensure the chemical fume hood is operational.
- Staging: Place an analytical balance, weighing paper, and necessary utensils inside the fume hood.
- Tare: Place the weighing paper on the balance and tare to zero.
- Dispensing: Carefully dispense the desired amount of **8-Bromo-6-methylquinazolin-4(3H)-one** onto the weighing paper. Use a spatula and avoid any actions that could generate dust, such as tapping the container forcefully.
- Closure: Immediately and securely close the source container.
- Cleanup: Wipe the spatula and any surrounding surfaces within the fume hood with a damp cloth to collect any residual dust. Dispose of the cloth as hazardous waste.
- Transfer: Carefully fold the weighing paper and transfer the compound to the reaction vessel, also within the fume hood.

Solution Preparation

- Preparation: Perform all steps within a chemical fume hood.
- Addition: Add the weighed solid to the desired reaction vessel.
- Solvent Addition: Slowly add the solvent to the solid with stirring to facilitate dissolution and prevent splashing.
- Mixing: Use magnetic stirring or gentle agitation to complete the dissolution. If heating is required, use a heating mantle with temperature control and ensure the vessel is equipped for reflux if necessary.

Emergency Procedures

Preparedness is key to managing unexpected events safely and effectively.

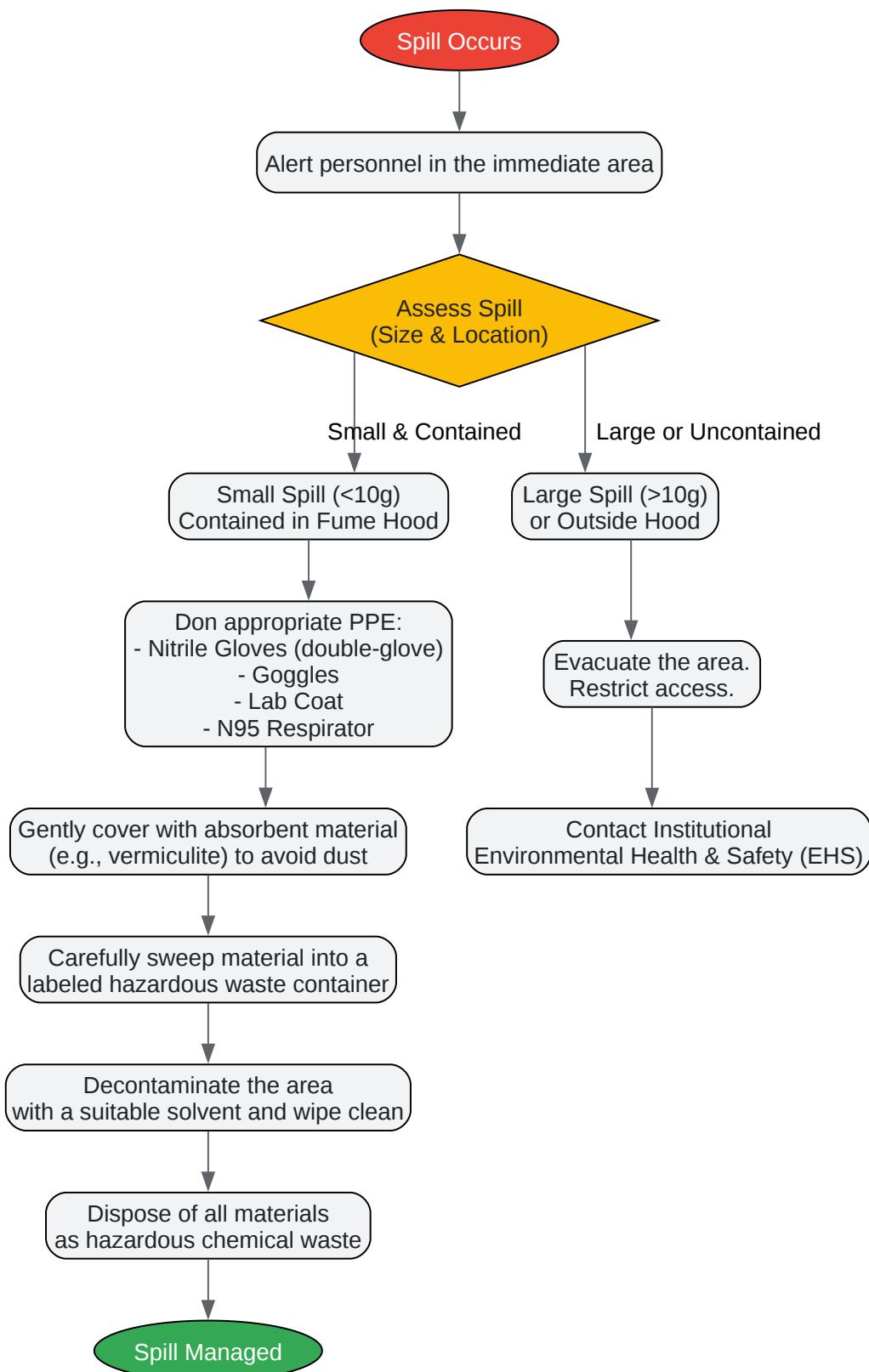
Personal Exposure

Immediate and correct first aid is critical.[2][3]

Exposure Route	First-Aid Protocol
Inhalation	<ol style="list-style-type: none">1. Immediately move the affected person to fresh air.[3]2. If breathing is difficult or has stopped, provide artificial respiration.[3]3. Seek immediate medical attention.
Skin Contact	<ol style="list-style-type: none">1. Immediately remove all contaminated clothing.[3]2. Flush the affected skin with copious amounts of soap and water for at least 15 minutes.[3]3. Seek medical attention if irritation develops or persists.
Eye Contact	<ol style="list-style-type: none">1. Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[2]2. Remove contact lenses if present and easy to do.[4]3. Seek immediate medical attention.
Ingestion	<ol style="list-style-type: none">1. Rinse the mouth thoroughly with water. Do NOT induce vomiting.[3]2. Never give anything by mouth to an unconscious person.[3]3. Seek immediate medical attention and show the SDS to the medical professional.[2]

Accidental Release (Spill)

The following decision tree provides a logical workflow for responding to a spill.

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Caption: Decision tree for responding to an accidental spill.

Storage and Waste Disposal

Proper storage and disposal are crucial for long-term safety and regulatory compliance.

Storage Requirements

- Container: Store in a tightly sealed, clearly labeled container.[10]
- Conditions: Keep in a cool, dry, and dark place away from direct sunlight.[6]
- Incompatibilities: Store away from strong oxidizing agents.[11]

Chemical Waste Management

- Segregation: All waste containing **8-Bromo-6-methylquinazolin-4(3H)-one**, including rinsate and contaminated materials, must be segregated as hazardous waste.[7]
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the chemical name, and associated hazard pictograms.[7]
- Contaminated Materials: All disposable items that have come into contact with the chemical, such as gloves, weighing papers, and pipette tips, must be placed in the designated solid hazardous waste container.[7]
- Disposal: Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor, in accordance with all local, state, and federal regulations.[7]

Conclusion

While **8-Bromo-6-methylquinazolin-4(3H)-one** is a valuable compound for research and development, its safe use hinges on a proactive and informed approach to safety. Due to the absence of comprehensive toxicological data, all personnel must handle this chemical with a high degree of caution, assuming it to be harmful and irritant as indicated by related structures. By rigorously implementing the hierarchy of controls—prioritizing engineering controls, adhering to strict PPE protocols, following established SOPs, and being prepared for emergencies—researchers can effectively minimize exposure and ensure a safe laboratory environment.

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